

# NVP-ADW742: Mechanism & Selectivity Profile

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## Compound Focus: Nvp-adw742

CAS No.: 475488-23-4

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**NVP-ADW742** is an orally active, selective inhibitor of the Insulin-like Growth Factor-1 Receptor (IGF-1R) tyrosine kinase. Its primary mechanism is the inhibition of IGF-1R autophosphorylation, which blocks activation of the downstream PI3K-Akt signaling pathway, a key survival mechanism in many cancer cells [1] [2] [3].

The table below summarizes its potency and selectivity based on cellular autophosphorylation assays:

Target	IC <sub>50</sub> (μM)	Selectivity (vs. IGF-1R)
IGF-1R	0.17 [1] [2] [4]	-
Insulin Receptor (InsR)	2.8 [1] [2]	>16-fold less potent [1] [4] [5]
c-Kit, HER2, PDGFR, VEGFR-2, Bcr-Abl	>5 μM [1] [2]	Minimal to no inhibitory activity

## Quantitative Data & Experimental Protocols

### In Vitro Antiproliferative Activity

**NVP-ADW742** significantly inhibits serum-stimulated proliferation in various human tumor cell lines. The following table summarizes its activity in a panel of cancer cell lines:

Cell Line	Cancer Type	Assay Readout	IC <sub>50</sub> / Activity
H526	Small Cell Lung Cancer (SCLC)	Growth Inhibition	0.1 - 0.4 $\mu$ M [3]
Multiple Myeloma (MM) cell lines	Hematologic Malignancy	Cell Survival (MTT)	0.1 - 0.5 $\mu$ M [1]
Panel of SCLC lines (Group 1)	Small Cell Lung Cancer	Growth Inhibition (in serum)	0.1 - 0.5 $\mu$ M [3]
Panel of SCLC lines (Group 2)	Small Cell Lung Cancer (with SCF/Kit autocrine loop)	Growth Inhibition (in serum)	4 - 7 $\mu$ M [3]

- **Key Findings:** The antiproliferative effects are dose-dependent and cannot be overcome by co-culture with bone marrow stromal cells (BMSCs). It is also active against multi-drug resistant cell lines [1].
- **Synergistic Effects:** **NVP-ADW742** sensitizes cancer cells to other agents. It shows synergistic effects with **STI571** (a Kit inhibitor) in SCLC cells with active SCF/Kit autocrine loops, and with **doxorubicin**, **TRAIL/Apo2L**, or **PS-341** in multiple myeloma and prostate cancer cells [1] [3].

## Detailed In Vitro Protocol: Cellular Kinase Activity Assay [1]

This protocol measures the inhibition of IGF-1R autophosphorylation in cells.

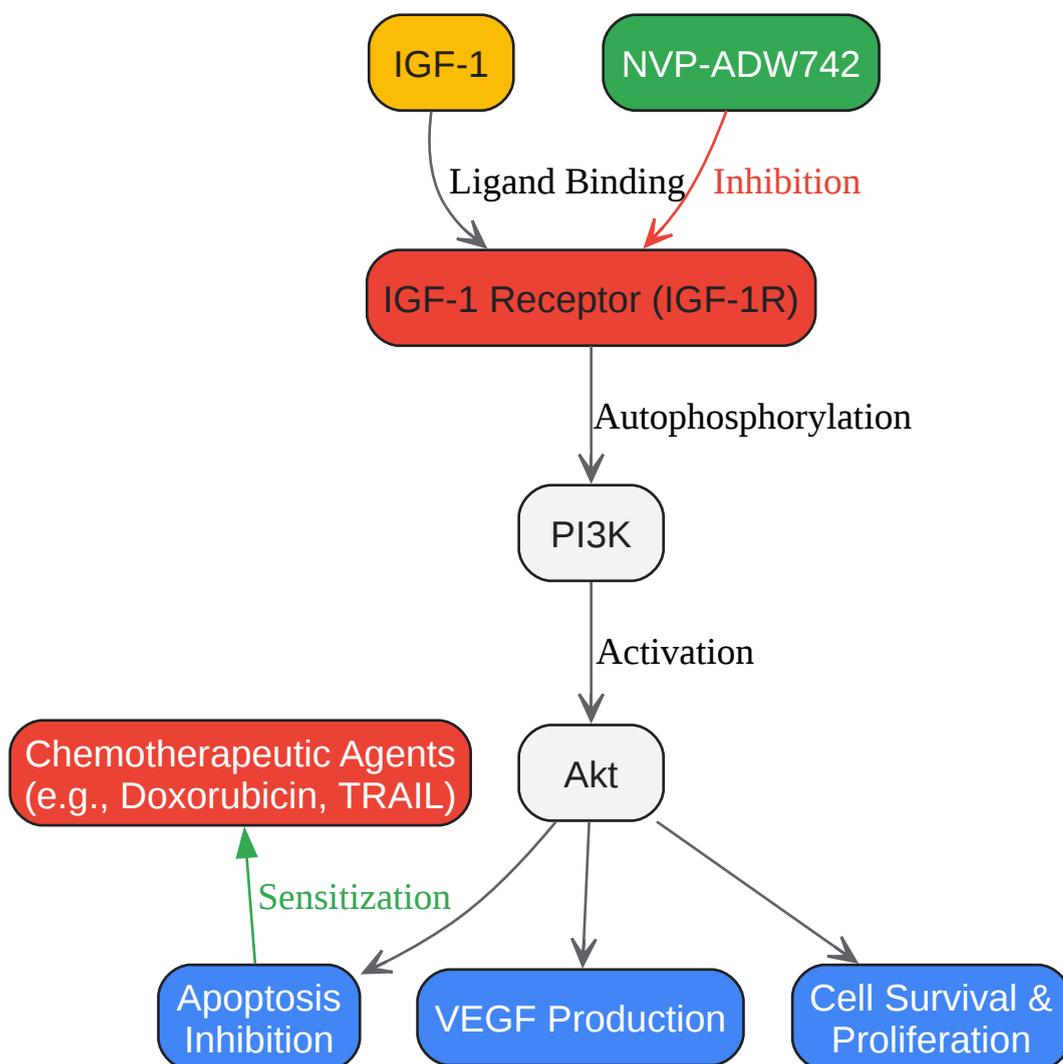
- **Cell Culture:** Seed NWT-21 cells in 96-well plates and grow to 70-80% confluency.
- **Serum Starvation:** Starve cells for 24 hours in medium with 0.5% FCS.
- **Compound Treatment:** Incubate cells with increasing concentrations of **NVP-ADW742** for 90 minutes.
- **Receptor Stimulation:** Stimulate cells with 10 ng/mL IGF-I for 10 minutes at 37°C.
- **Cell Lysis:** Wash cells with ice-cold PBS and lyse with RIPA buffer at 4°C.
- **Capture ELISA:**
  - Transfer lysates to ELISA plates pre-coated with IGF-1R capture antibodies.
  - Incubate with an alkaline phosphatase (AP)-labeled anti-phosphotyrosine antibody (PY20(AP)) overnight at 4°C.
  - After washing, incubate with a luminescent AP substrate.
  - Measure luminescence using a scintillation counter.

## In Vivo Efficacy [1] [2]

- **Animal Model:** Male SCID/NOD mice with diffuse skeletal lesions of luciferase-expressing MM-1S multiple myeloma cells.
- **Dosage and Administration:**
  - **Intraperitoneal (IP):** 10 mg/kg, twice daily.
  - **Oral Gavage:** 50 mg/kg, twice daily.
- **Key Results:** Both administration routes significantly suppressed tumor growth, prolonged survival, and enhanced the antitumor effect of cytotoxic chemotherapy.

## IGF-1R Signaling Pathway & Inhibitor Mechanism

The following diagram illustrates the IGF-1R signaling pathway and the mechanism by which **NVP-ADW742** induces its antitumor effects.



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The diagram shows that **NVP-ADW742** acts by directly inhibiting IGF-1R activation. This blockade prevents the downstream PI3K-Akt signaling, leading to reduced cell survival, increased apoptosis, and decreased VEGF production. A key therapeutic effect is the compound's ability to sensitize tumor cells to other anticancer agents [1].

## Key Research Applications & Conclusions

- **Research Applications:** **NVP-ADW742** is a valuable tool for studying IGF-1R-driven oncogenesis. Its selectivity makes it suitable for delineating the specific roles of IGF-1R signaling in cancer biology, separate from InsR [3].

- **Therapeutic Implications:** The evidence supports targeting IGF-1R as a strategy in cancers dependent on this pathway, like multiple myeloma and a subset of SCLC. The synergistic effect with other drugs highlights the potential of **NVP-ADW742** in combination therapy regimens [1] [3].

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